

4-Methoxy-3,6-dihydro-2H-pyran molecular weight and formula

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Compound of Interest

Compound Name: 4-Methoxy-3,6-dihydro-2H-pyran

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Technical Guide: 4-Methoxy-3,6-dihydro-2H-pyran

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **4-Methoxy-3,6-dihydro-2H-pyran**, a heterocyclic compound with applications in organic synthesis.

Chemical Identity and Molecular Properties

4-Methoxy-3,6-dihydro-2H-pyran is a cyclic ether with the chemical formula C₆H₁₀O₂.[\[1\]](#)[\[2\]](#) [\[3\]](#)[\[4\]](#) Its molecular structure consists of a dihydropyran ring substituted with a methoxy group.

Table 1: Molecular Formula and Weight

Property	Value
Molecular Formula	C6H10O2 ^{[1][2][3][4]}
Molecular Weight	114.14 g/mol ^{[2][4]}
IUPAC Name	4-methoxy-3,6-dihydro-2H-pyran ^{[1][2]}
Canonical SMILES	COc1=CCOCC1 ^{[1][2][4]}
InChI Key	FSMHNRHLQAABPS-UHFFFAOYSA-N ^{[2][4]}
CAS Number	17327-22-9 ^{[1][2][3][4]}

Physicochemical Data

The following table summarizes the key physical and chemical properties of **4-Methoxy-3,6-dihydro-2H-pyran**.

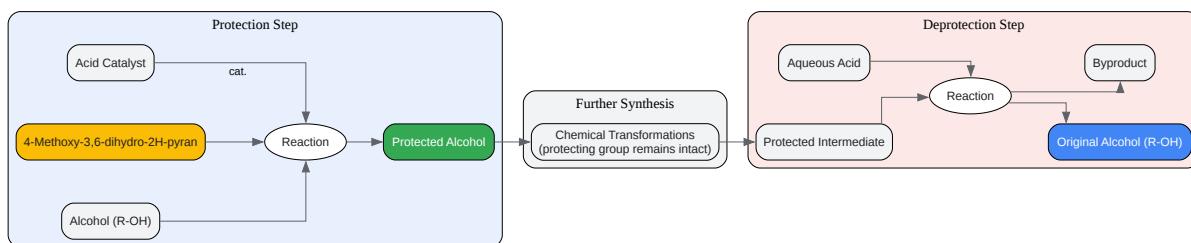
Table 2: Physicochemical Properties

Property	Value
Physical Form	Liquid ^[4]
Density	1.022 g/mL at 25 °C ^{[4][5]}
Boiling Point	59 °C at 20 mmHg ^{[4][5]}
Refractive Index	n _{20/D} 1.462 ^{[4][5]}
Flash Point	46 °C (114.8 °F) - closed cup ^[4]
Purity	Typically available at 95% or 97% purity ^{[1][4]}

Applications in Organic Synthesis

4-Methoxy-3,6-dihydro-2H-pyran serves as a valuable reagent in organic chemistry, primarily as a protecting group for hydroxyl functions. Its application has been noted in the solid-phase synthesis of oligoribonucleotides and for the protection of chiral alcohols.

The diagram below illustrates the general workflow of using **4-Methoxy-3,6-dihydro-2H-pyran** as a protecting group for an alcohol.



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Workflow for Alcohol Protection and Deprotection.

Experimental Protocols

Detailed, step-by-step experimental protocols for specific reactions involving **4-Methoxy-3,6-dihydro-2H-pyran** are highly dependent on the substrate and desired outcome. Researchers should refer to specific literature methods for the synthesis of interest. The general procedure for the protection of an alcohol involves reacting the alcohol with **4-Methoxy-3,6-dihydro-2H-pyran** in the presence of a catalytic amount of acid. Deprotection is typically achieved by treatment with aqueous acid.

Safety and Handling

4-Methoxy-3,6-dihydro-2H-pyran is a flammable liquid and vapor.^[5] Appropriate safety precautions, including working in a well-ventilated fume hood and avoiding ignition sources, should be taken. Personal protective equipment such as safety goggles, gloves, and a lab coat

are essential. For detailed safety information, please consult the Safety Data Sheet (SDS) provided by the supplier.

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References

- 1. 4-Methoxy-3,6-dihydro-2H-pyran 97% | CAS: 17327-22-9 | AChemBlock [achemblock.com]
- 2. 3,6-dihydro-4-methoxy-2H-pyran | C6H10O2 | CID 87051 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 5,6-Dihydro-4-methoxy-2H-pyran [webbook.nist.gov]
- 4. 5,6-Dihydro-4-methoxy-2H-pyran 95 17327-22-9 [sigmaaldrich.com]
- 5. 4-methoxy-3,6-dihydro-2H-pyran, CAS No. 17327-22-9 - iChemical [ichemical.com]
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